

Pictilisib Fatigue Profile: Clinical Trial Data

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Compound Focus: Pictilisib

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The table below summarizes the incidence and characteristics of fatigue associated with **Pictilisib** across key clinical studies.

Trial Identifier / Study Focus	Patient Population	Pictilisib Combination / Dose	Fatigue Incidence (All Grades)	Notes on Severity & Management
Phase I FIH (NCT00876109) [1] [2]	Advanced Solid Tumors (N=60)	Pictilisib monotherapy (15-450 mg)	Very common [2]	Most events were Grade 1 or 2 ; a DLT of fatigue was reported in the FERGI trial, contributing to dose limitations [1] [3].
FERGI (NCT01437566) [1] [3]	ER+ AI-Resistant Advanced Breast Cancer (N=89 in Part 1)	Pictilisib (340 mg) + Fulvestrant	61% of patients in the combo arm experienced Grade 3 or worse AEs [3]	Fatigue was a notable reason for dose reduction/discontinuation, limiting Pictilisib efficacy [1] [3].
PEGGY (NCT01740336) [1]	HR+/HER2- Advanced Breast Cancer (N=91)	Pictilisib + Paclitaxel	Common (≥20% of patients) [1]	Listed among common adverse events, alongside asthenia, nausea, and stomatitis [1].

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Phase I Combo with Erlotinib (NCT00975182) [4]	Advanced Solid Tumors (N=57)	Pictilisib + Erlotinib	All patients experienced at least one AE [4]	66.7% of patients experienced Grade ≥ 3 AEs; fatigue was a common part of the toxicity profile [4].

Troubleshooting & Management Guide for Fatigue

The following strategies are synthesized from general PI3K inhibitor management principles and **Pictilisib** trial observations [5].

- **Dose Modification:** For **Grade 3 or higher** fatigue, clinical protocols often require **treatment interruption** until recovery to Grade ≤ 1 , followed by **dose reduction** [5]. This was a critical factor in the FERGI trial [3].
- **Proactive Supportive Care:**
 - **Fatigue Assessment:** Implement standardized tools like the **Piper Fatigue Scale-Revised (PFS-R)** for objective monitoring [6].
 - **Sleep & Psychological Health:** Assess sleep quality (e.g., using the **Pittsburgh Sleep Quality Index - PSQI**) and screen for anxiety/depression, as these significantly contribute to fatigue severity [5] [6].
 - **Nutritional Support:** Consult a dietician to ensure adequate caloric and protein intake, managing carbohydrate intake to counter PI3K inhibitor-related hyperglycemia which can exacerbate fatigue [5].
 - **Energy Conservation:** Educate patients on pacing activities and prioritizing tasks [5].

Experimental Protocol: Monitoring Fatigue in Clinical Studies

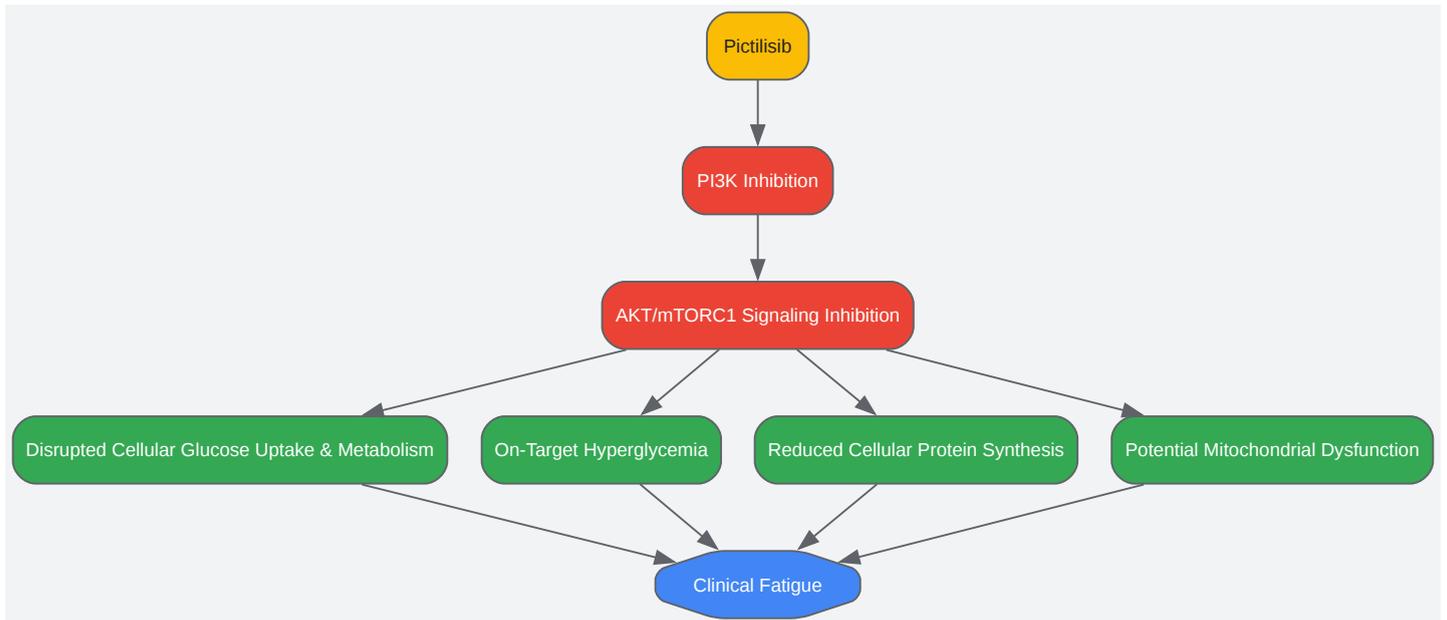
This protocol provides a framework for systematically assessing and documenting fatigue in a trial setting.

1. Objective: To evaluate the incidence, severity, and impact of treatment-related fatigue in subjects receiving **Pictilisib**. **2. Baseline Assessment:** - **Pre-treatment Screening:** Obtain a thorough medical

history, including pre-existing conditions that may cause fatigue [5]. - **Patient-Reported Outcomes (PROs):** Administer validated scales **before cycle 1:** - **Piper Fatigue Scale-Revised (PFS-R):** Captures multiple fatigue dimensions [6]. - **Hospital Anxiety and Depression Scale (HADS):** Screens for contributing psychological factors [6]. - **Pittsburgh Sleep Quality Index (PSQI):** Assesses sleep quality [6]. **3. On-Treatment Monitoring:** - **Clinical Visits (Weekly in first cycle, then each cycle):** Inquire about fatigue using CTCAE grading. - **PRO Administration:** Re-admin PFS-R at the end of cycles 1, 2, and 4, then every subsequent even-numbered cycle. - **Laboratory Tests:** Monitor for contributing factors like **hyperglycemia** (fasting glucose weekly for two weeks, then monthly) [5]. **4. Data Analysis & Documentation:** - **Correlation Analysis:** Statistically correlate fatigue scores with **Pictilisib** dose intensity, treatment duration, and other common AEs (e.g., rash, diarrhea). - **Reporting:** Clearly document the relationship of fatigue to **Pictilisib** and any actions taken (dose modifications, supportive care).

Mechanism of Pictilisib-Induced Fatigue

The following diagram illustrates the hypothesized pathways through which **Pictilisib** inhibition of PI3K leads to fatigue.



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